

Finafloxacin's Spectrum of Activity Against Gram-Negative Bacteria: A Technical Guide

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Compound of Interest

Compound Name: *Finafloxacin*

Cat. No.: *B1662518*

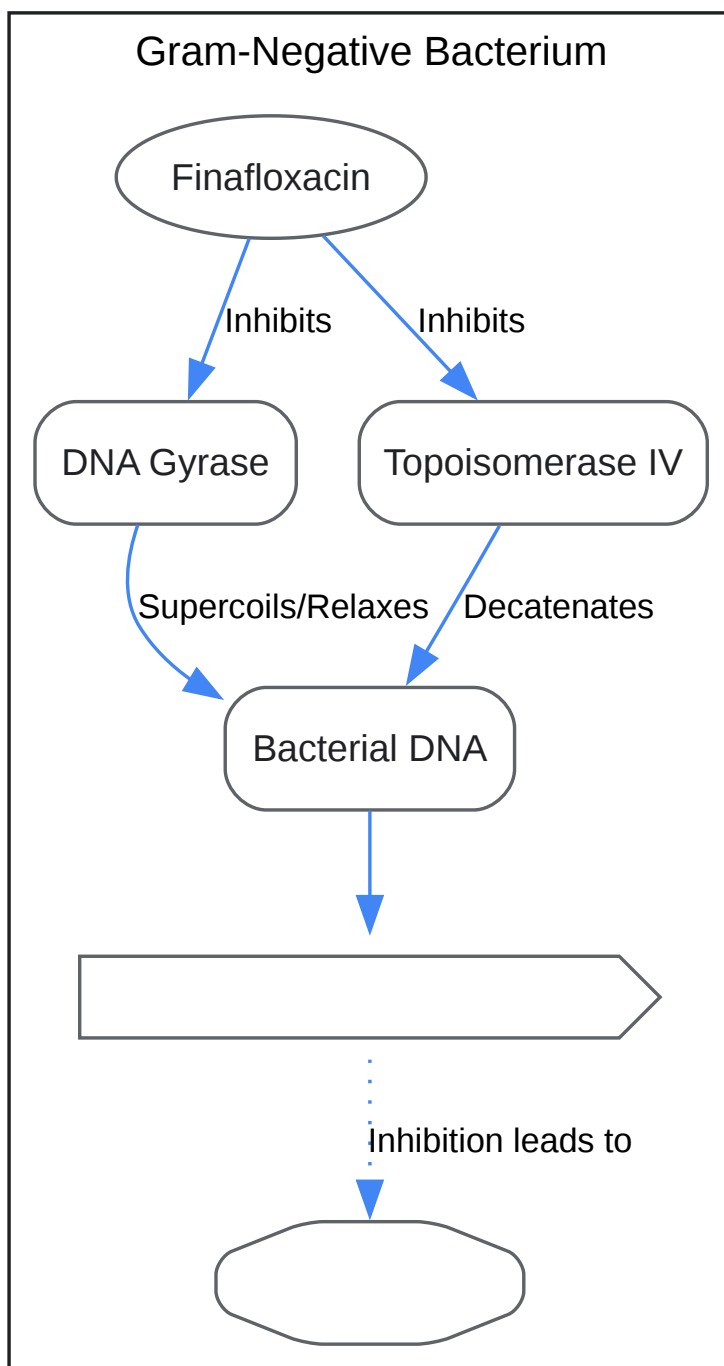
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the in-vitro activity of **finafloxacin**, a novel 8-cyano fluoroquinolone, against a range of clinically relevant gram-negative bacteria. A key characteristic of **finafloxacin** is its enhanced bactericidal activity in acidic environments, a feature that distinguishes it from other fluoroquinolones and suggests a therapeutic advantage in treating infections located in acidic foci.

Mechanism of Action

Finafloxacin, like other fluoroquinolones, exerts its bactericidal effect by inhibiting essential bacterial enzymes involved in DNA replication: DNA gyrase and topoisomerase IV.[1][2][3] By forming a complex with these enzymes and the bacterial DNA, **finafloxacin** promotes DNA cleavage, which ultimately leads to the cessation of DNA synthesis and bacterial cell death.[1] For gram-negative bacteria, the primary target is DNA gyrase.[4] This dual-targeting capability contributes to its potent and rapid bactericidal activity.[1]

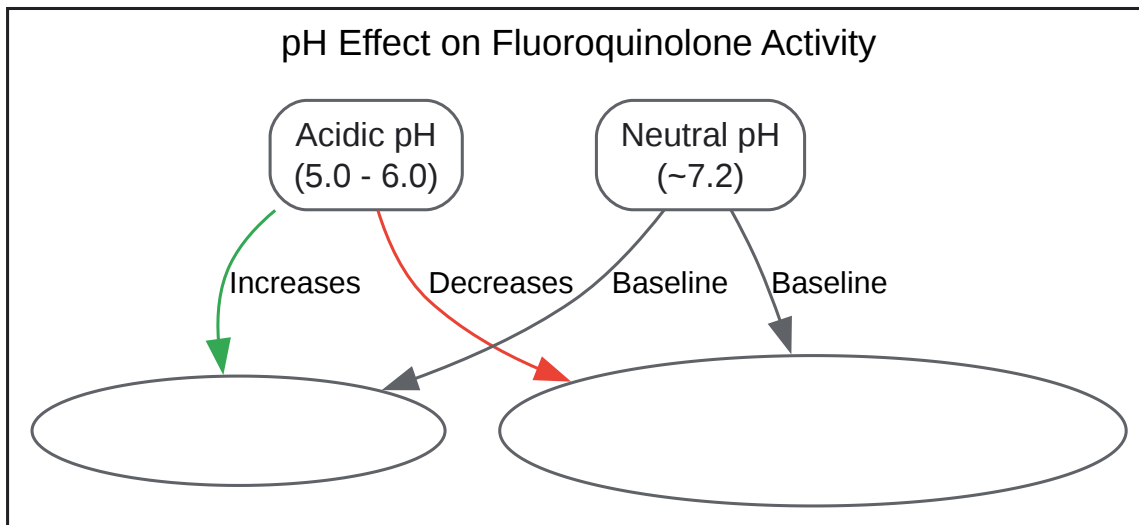


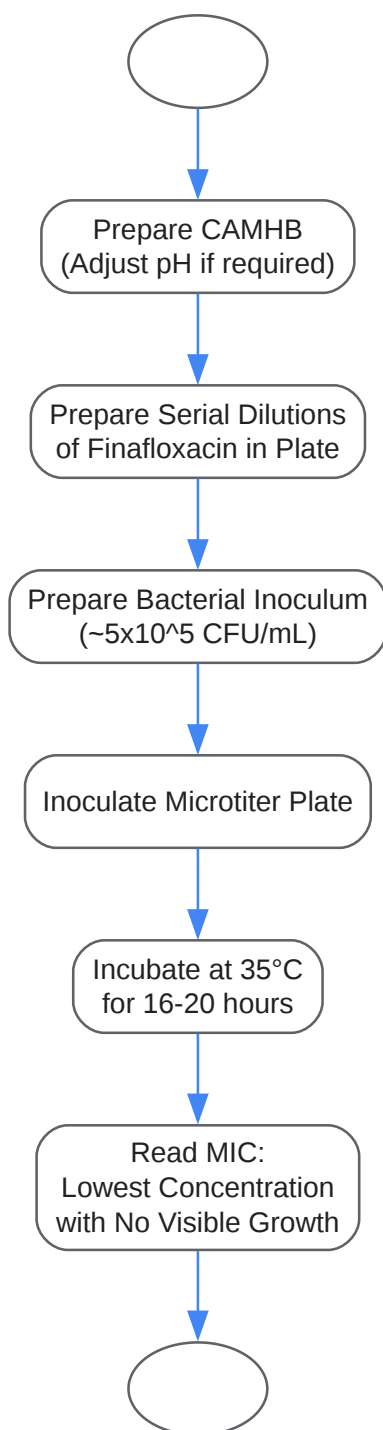
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Figure 1: Mechanism of action of **Finafloxacin** in gram-negative bacteria.

In-Vitro Activity: The Influence of pH

A distinguishing feature of **finafloxacin** is its enhanced activity under acidic conditions (pH 5.0-6.0).[5][6] This is in stark contrast to other fluoroquinolones, such as ciprofloxacin and levofloxacin, which typically lose activity in acidic environments.[7][8] This property is attributed to the higher accumulation of **finafloxacin** within the bacterial cell at a lower pH.[1] This suggests **finafloxacin** may be particularly effective in acidic infection sites, such as the urinary tract.[6][9]





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